

Navigating the Safe Handling of Dimethyl Adipate-d4-1: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl adipate-d4-1

Cat. No.: B12396693

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Dimethyl adipate-d4-1** (CAS: 55724-08-8). As a deuterated isotopologue of Dimethyl adipate, it is primarily utilized in research and development, particularly in pharmacokinetic and metabolic studies. While specific safety data for **Dimethyl adipate-d4-1** is limited, this guide is based on the well-documented safety profile of its non-deuterated counterpart, Dimethyl adipate (CAS: 627-93-0). It is crucial to handle this compound with the understanding that deuteration is unlikely to significantly alter its fundamental chemical hazards.

Section 1: Physicochemical and Toxicological Profile

A clear understanding of the physical, chemical, and toxicological properties of a substance is foundational to its safe handling. The following tables summarize the key data for Dimethyl adipate, which should be considered indicative for **Dimethyl adipate-d4-1**.

Table 1: Physicochemical Properties of Dimethyl Adipate

Property	Value	Reference
Molecular Formula	C8H14O4	[1]
Molecular Weight	174.2 g/mol	[1]
Appearance	Colorless clear liquid	[2]
Boiling Point	109-110°C (at 14 mmHg)	[2]
Melting Point	8°C	[2]
Flash Point	107°C	[2]
Density	1.06 g/mL	[2]
Solubility in Water	4 g/L (at 20°C)	[3]
Vapor Pressure	No data available	-
Refractive Index	1.427-1.429	[2]

Table 2: Toxicological Data for Dimethyl Adipate

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 5,000 mg/kg	Rat	[1]
Skin Irritation	Irritation	-	[3]
Eye Irritation	Mild eye irritation	Rabbit	[1][3]
Germ Cell Mutagenicity	Not mutagenic (OECD Test Guideline 474)	-	[1]
Carcinogenicity	No component is identified as a carcinogen by IARC.	-	[1]

Section 2: Hazard Identification and Classification

Based on available data for Dimethyl adipate, the compound is generally not classified as a hazardous substance.[1][4] However, it may cause skin and mild eye irritation.[3] One safety data sheet classifies it as causing skin irritation (H315), serious eye irritation (H319), and potentially causing respiratory irritation (H335).[5] It is also considered harmful to aquatic life.[2]

GHS Hazard Statements (for Dimethyl Adipate):

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- H402: Harmful to aquatic life.[2]

Section 3: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

A risk assessment should always precede handling. The following PPE is recommended:

- Hand Protection: Wear protective gloves.[3]
- Eye Protection: Use chemical safety goggles or glasses.[2][3]
- Skin and Body Protection: Wear suitable protective clothing.[3]
- Respiratory Protection: In case of inadequate ventilation, wear an appropriate mask or respirator.[3]

Handling Procedures

- Ensure good ventilation in the work area.[3]
- Avoid contact with skin and eyes.[3][5]

- Do not eat, drink, or smoke during use.[3]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[3]

Storage Conditions

- Store in a well-ventilated place.[6]
- Keep the container tightly closed.[2]
- Store away from strong acids and bases.[3]

Section 4: Emergency Procedures

First-Aid Measures

- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1]
- In Case of Eye Contact: Flush eyes with water as a precaution.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: The product is non-reactive under normal conditions.[3] Hazardous decomposition products formed under fire conditions include carbon oxides.[1]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[1]

Accidental Release Measures

- Personal Precautions: Ventilate the spillage area and evacuate unnecessary personnel. Avoid contact with skin and eyes.[\[3\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Take up liquid spill into absorbent material.[\[3\]](#)

Section 5: Experimental Workflow and Logical Relationships

The following diagrams illustrate key workflows for the safe handling and use of **Dimethyl adipate-d4-1** in a research setting.

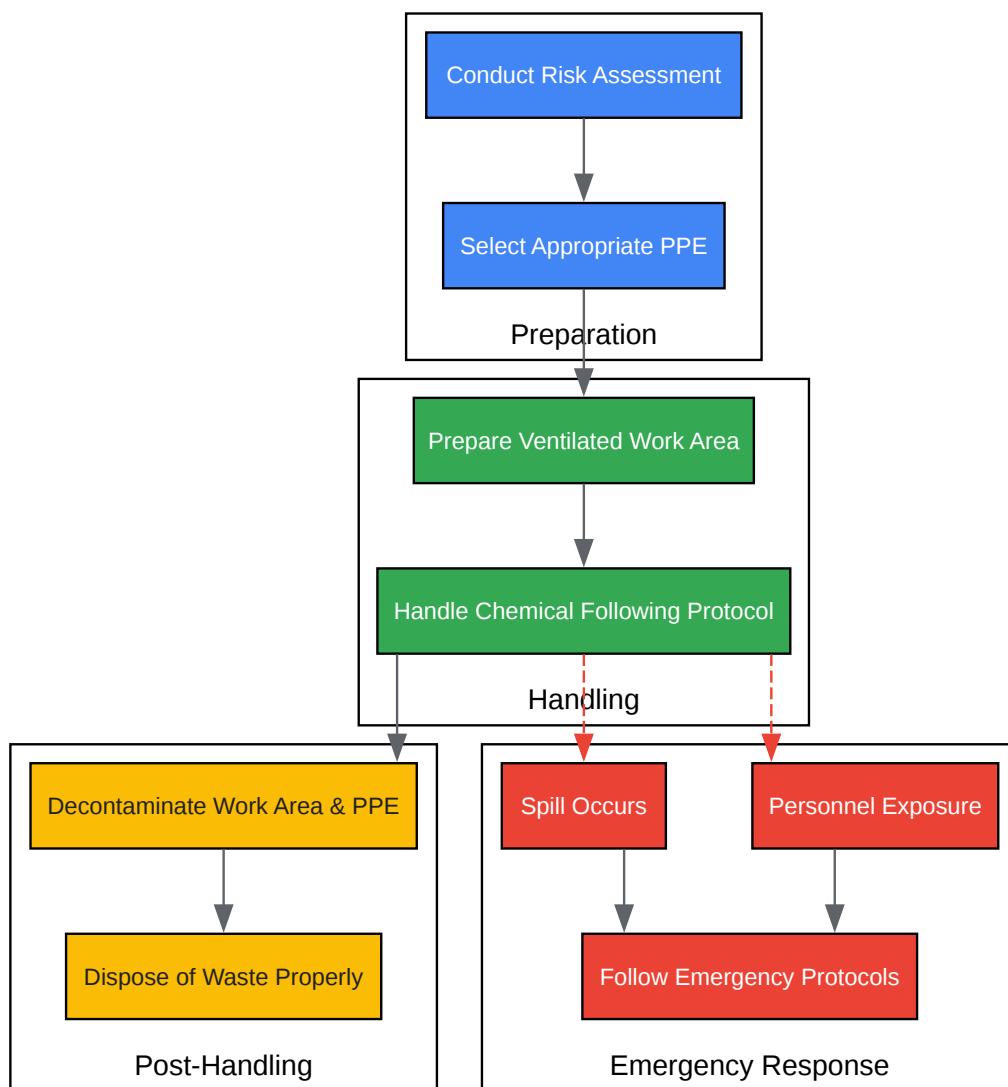


Figure 1: Standard Chemical Handling Workflow

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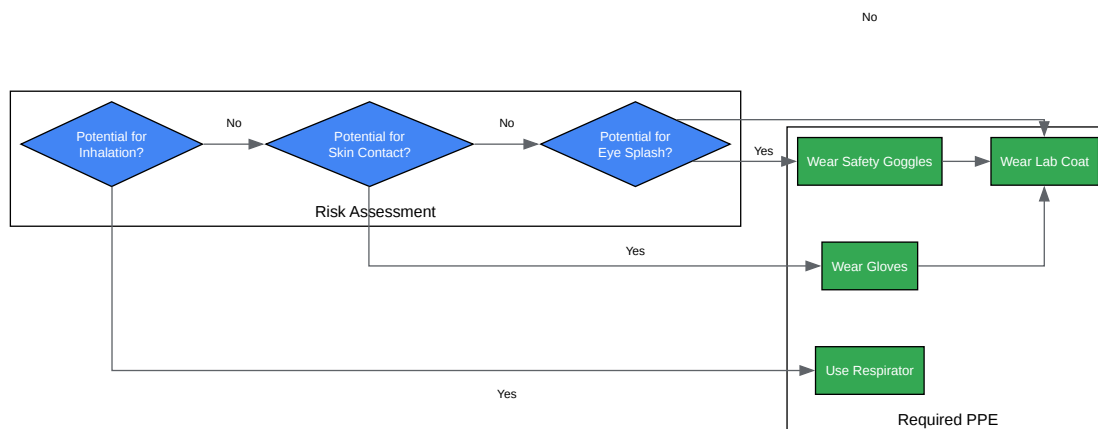


Figure 2: Decision Logic for PPE Selection

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Figure 2: Decision Logic for PPE Selection

Section 6: Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.^[1]

Conclusion

While **Dimethyl adipate-d4-1** is not extensively characterized from a safety perspective, the data available for its non-deuterated analogue, Dimethyl adipate, provides a solid foundation for safe handling practices. By adhering to the guidelines outlined in this technical guide,

researchers, scientists, and drug development professionals can minimize risks and ensure a safe working environment when utilizing this compound in their critical research endeavors. A thorough risk assessment should always be conducted prior to any new or modified experimental protocol involving this chemical.

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